

# Ethyl 2,3-dihydroxybenzoate molecular formula and weight

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## Compound of Interest

Compound Name: Ethyl 2,3-dihydroxybenzoate

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## An In-Depth Technical Guide to Ethyl 2,3-dihydroxybenzoate

For researchers, scientists, and professionals engaged in drug development, a thorough understanding of chemical compounds is paramount. This guide provides a detailed overview of **Ethyl 2,3-dihydroxybenzoate**, covering its fundamental molecular properties and outlining key experimental protocols for its synthesis and analysis.

## Core Molecular Data

**Ethyl 2,3-dihydroxybenzoate** is an organic compound with the chemical formula  $C_9H_{10}O_4$ .<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> Its molecular weight is approximately 182.17 g/mol.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> The compound is also known by other names such as 3-(Ethoxycarbonyl)catechol.<sup>[3]</sup>

A summary of its key molecular and physical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C9H10O4	PubChem[2], 001CHEMICAL[1], Santa Cruz Biotechnology[3]
Molecular Weight	182.17 g/mol	PubChem[2], 001CHEMICAL[1], Santa Cruz Biotechnology[3]
Alternate Name	3-(Ethoxycarbonyl)catechol	Santa Cruz Biotechnology[3]
CAS Number	3943-73-5	001CHEMICAL[1], PubChem[2], Santa Cruz Biotechnology[3]
Physical Form	Solid	Sigma-Aldrich[5]
Purity	98%	Sigma-Aldrich[5]
Storage Temperature	Inert atmosphere, room temperature	Sigma-Aldrich[5], BLD Pharm[4]

## Experimental Protocols

### Synthesis of Ethyl 2,3-dihydroxybenzoate

The synthesis of **Ethyl 2,3-dihydroxybenzoate** can be achieved through the esterification of 2,3-dihydroxybenzoic acid with ethanol. This reaction is typically catalyzed by a strong acid. While a specific protocol for this exact isomer is not readily available in the provided search results, a general procedure can be adapted from the synthesis of similar compounds like ethyl 3,5-dihydroxybenzoate and ethyl p-hydroxybenzoate.[6][7]

Materials:

- 2,3-dihydroxybenzoic acid
- Absolute ethanol
- Concentrated sulfuric acid (or a solid acid catalyst like modified metal oxide)[6]

- Sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether or other suitable extraction solvent

Procedure:

- Dissolve 2,3-dihydroxybenzoic acid in an excess of absolute ethanol in a round-bottom flask.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- The reaction mixture is then heated under reflux for several hours to drive the esterification to completion.[7]
- After cooling, the excess ethanol is removed by rotary evaporation.
- The residue is then taken up in water and extracted with an organic solvent such as diethyl ether.
- The organic layer is washed with a sodium bicarbonate solution to neutralize any remaining acid, followed by washing with water.
- The organic phase is dried over an anhydrous drying agent like magnesium sulfate.
- The solvent is evaporated to yield the crude **Ethyl 2,3-dihydroxybenzoate**, which can be further purified by recrystallization or chromatography.

## Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

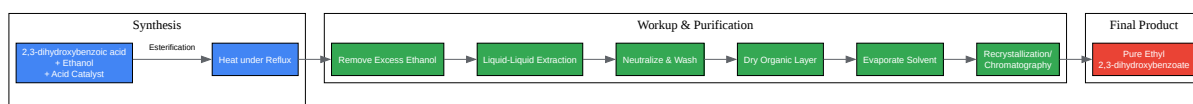
High-Performance Liquid Chromatography (HPLC) is a suitable method for the analysis of **Ethyl 2,3-dihydroxybenzoate** and its related compounds. The separation of dihydroxybenzoic acid isomers can be challenging due to their similar structures.[8] A mixed-mode chromatography approach, combining reversed-phase and ion-exchange mechanisms, can provide effective separation.[8]

Instrumentation and Conditions (based on analysis of 2,3-dihydroxybenzoic acid):[9]

- Column: A mixed-mode, reversed-phase anion- and cation-exchange column can be effective for separating isomers.[8]
- Mobile Phase: A common mobile phase for related compounds consists of a mixture of an organic solvent (like acetonitrile or methanol) and an acidic aqueous buffer (e.g., 1% aqueous formic acid or acetic acid).[9] The exact ratio and pH would need to be optimized for **Ethyl 2,3-dihydroxybenzoate**.
- Detection: UV detection is a standard method, with the wavelength set to an absorbance maximum for the compound (e.g., around 255 nm or 280 nm).[8][9]
- Sample Preparation: Samples would be dissolved in a suitable solvent, filtered, and then injected into the HPLC system.

## Visualized Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **Ethyl 2,3-dihydroxybenzoate**.



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Caption: A generalized workflow for the synthesis and purification of **Ethyl 2,3-dihydroxybenzoate**.

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